

3-Methyldiphenylamine: A Comprehensive Technical Guide to Safety, Handling, and MSDS

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Compound of Interest

Compound Name: 3-Methyldiphenylamine

Cat. No.: B073706

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety, handling, and Material Safety Data Sheet (MSDS) information for **3-Methyldiphenylamine** (CAS No. 1205-64-7). The following sections detail the compound's properties, associated hazards, recommended handling procedures, and emergency response protocols to ensure a safe laboratory environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Methyldiphenylamine** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Table 1: Physical and Chemical Properties of **3-Methyldiphenylamine**

| Property | Value | Reference(s) |
|---------------------|---|---|
| Molecular Formula | C13H13N | [1] [2] |
| Molecular Weight | 183.25 g/mol | [1] [2] |
| Appearance | Black to brown liquid; Low melting solid; Pale yellow liquid or crystal | [1] [3] [4] |
| Odor | No information available | [1] |
| Melting Point | 29 - 30 °C / 86 °F | [1] [3] |
| Boiling Point | 315 °C / 599 °F @ 724 mmHg | [1] [3] [5] |
| Density | 1.060 - 1.066 g/mL at 25 °C | [1] [5] |
| Flash Point | > 110 °C / > 230 °F (closed cup) | [1] [5] |
| Solubility in Water | Insoluble | [3] |
| Vapor Pressure | 0.0004 mmHg at 25 °C | [3] |
| Refractive Index | n20/D 1.635 | [5] [6] |

Hazard Identification and GHS Classification

3-Methyldiphenylamine is classified as a hazardous chemical.[\[1\]](#) A summary of its GHS hazard classifications is provided in Table 2.

Table 2: GHS Hazard Classification for **3-Methyldiphenylamine**

| Hazard Class | Category | Hazard Statement | Reference(s) |
|--|------------|--|---|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed | [1] [2] |
| Acute Toxicity, Dermal | Category 4 | H312: Harmful in contact with skin | [1] [2] |
| Acute Toxicity, Inhalation | Category 4 | H332: Harmful if inhaled | [1] [2] |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation | [1] [2] [7] |
| Serious Eye Damage/Eye Irritation | Category 2 | H319: Causes serious eye irritation | [1] [2] [7] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation | [1] [2] [7] |

The following diagram illustrates the logical structure of a Safety Data Sheet (SDS), which is the primary source for this hazard information.



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Figure 1: Logical structure of a Safety Data Sheet (SDS).

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure the stability of **3-Methyldiphenylamine**.

Handling:

- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Use only in a well-ventilated area or outdoors.[\[3\]](#)[\[8\]](#)

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][8]
- Do not get in eyes, on skin, or on clothing.[3]
- Keep the container tightly closed when not in use.[3]
- Do not ingest. If swallowed, seek immediate medical assistance.[1][2]

Storage:

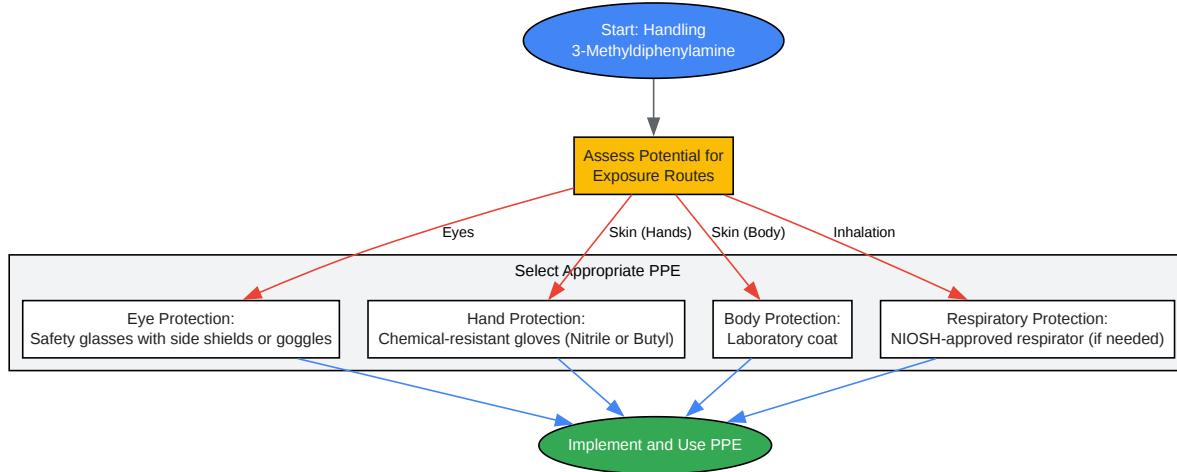
- Store in a tightly closed container.[3]
- Keep in a dry, cool, and well-ventilated place.[1][2]
- Store away from incompatible substances such as strong oxidizing agents and strong acids. [1][2][3]
- Store locked up.[8]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment (PPE) is mandatory when handling **3-Methyldiphenylamine** to prevent exposure.

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][3]
- Skin Protection: Wear appropriate protective gloves to prevent skin exposure.[3] Nitrile or butyl rubber gloves are recommended.[9] Wear appropriate protective clothing to prevent skin exposure.[3]
- Respiratory Protection: Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [1] A dust mask type N95 (US) or a type ABEK (EN14387) respirator filter is recommended. [5][6]

The following workflow outlines the selection process for appropriate PPE.



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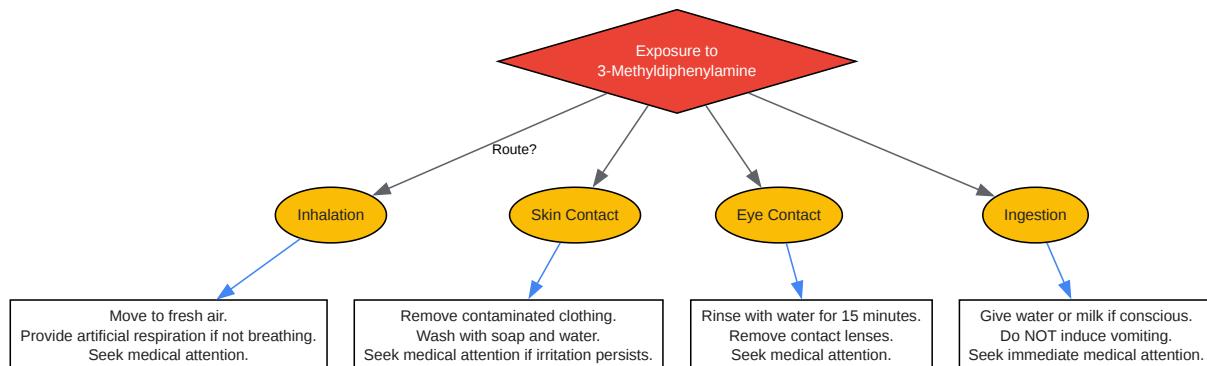
Figure 2: Workflow for Personal Protective Equipment (PPE) selection.

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is critical.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[3] Remove contact lenses if present and easy to do. Continue rinsing.^[8] Get medical attention.^[3]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.^{[1][2]} Get medical attention if irritation develops or persists.^[3]
- Inhalation: Remove the victim from exposure to fresh air immediately.^[3] If not breathing, give artificial respiration.^[2] If breathing is difficult, give oxygen.^[9] Get medical aid if cough or other symptoms appear.^[3]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water.^[3] Do NOT induce vomiting.^[9] Never give anything by mouth to an unconscious person.^[3] Call a poison center or doctor/physician if you feel unwell.^[2]

The decision-making process for administering first aid is illustrated in the following diagram.



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Figure 3: Decision tree for first-aid measures upon exposure.

Fire-Fighting Measures

In the event of a fire involving **3-Methyldiphenylamine**, the following measures should be taken.

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[3]
- Specific Hazards Arising from the Chemical: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[1][2]
- Protective Equipment and Precautions for Firefighters: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1][3]

Accidental Release Measures

For spills or accidental releases, the following procedures should be followed:

- Personal Precautions: Ensure adequate ventilation.[2] Avoid breathing vapors, mist, or gas. [8] Wear appropriate personal protective equipment as outlined in Section 4.

- Environmental Precautions: Do not let this chemical enter the environment.[1][2]
- Methods for Containment and Cleaning Up: Absorb the spill with inert material (e.g., dry sand or earth) and place it into a chemical waste container.[3] Sweep up and shovel into suitable containers for disposal.[1][2]

Stability and Reactivity

- Reactivity: No information available.
- Chemical Stability: Stable under normal conditions.[2]
- Conditions to Avoid: Incompatible products.[2]
- Incompatible Materials: Strong oxidizing agents and strong acids.[2][3]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, and nitrogen oxides.[2][3]

Toxicological Information and Experimental Protocols

The toxicological properties of **3-Methyldiphenylamine** have not been fully investigated.[3] However, it is classified as harmful if swallowed, in contact with skin, or if inhaled, and causes skin, eye, and respiratory irritation.[1][2][7] The determination of these hazard classifications is typically based on standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD).

While specific study reports for **3-Methyldiphenylamine** are not publicly available, the methodologies for assessing these endpoints are well-established.

Acute Oral Toxicity (OECD 423):

- Principle: This method involves a stepwise procedure with the use of a minimum number of animals. The substance is administered orally to a group of fasted animals at a defined dose. Observations for effects and mortality are made.

- Procedure Outline:

- Animals (typically rats) are fasted prior to dosing.
- The test substance is administered in a single dose by gavage.
- Animals are observed for mortality, clinical signs of toxicity, and body weight changes for up to 14 days.
- A necropsy of all animals is performed at the end of the study.

Acute Dermal Toxicity (OECD 402):

- Principle: The substance is applied to the shaved skin of animals in a single dose.

- Procedure Outline:

- The fur is removed from the dorsal area of the trunk of the test animals (typically rats or rabbits).
- The test substance is applied to a small area of the skin (approximately 10% of the body surface area) and held in contact with the skin with a porous gauze dressing for 24 hours.
- Observations for mortality and toxic effects are made for at least 14 days.

Acute Inhalation Toxicity (OECD 403):

- Principle: Animals are exposed to the test substance in the form of a gas, vapor, aerosol, or dust in a chamber for a defined period.

- Procedure Outline:

- Animals (typically rats) are placed in an exposure chamber.
- The test atmosphere is generated and monitored for concentration.
- Animals are typically exposed for 4 hours.

- Observations for mortality and signs of toxicity are conducted during and after exposure for up to 14 days.

Skin Irritation/Corrosion (OECD 404):

- Principle: The substance is applied to a small area of the skin of a single animal.
- Procedure Outline:
 - A small area of the animal's skin (typically an albino rabbit) is shaved.
 - The test substance is applied to the skin and covered with a gauze patch for 4 hours.
 - The skin is observed for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.

Eye Irritation/Corrosion (OECD 405):

- Principle: The test substance is applied in a single dose to one of the eyes of an experimental animal.
- Procedure Outline:
 - A single dose of the substance is instilled into the conjunctival sac of one eye of an animal (typically an albino rabbit). The other eye serves as a control.
 - The eyes are examined for lesions of the cornea, iris, and conjunctiva at specific intervals (e.g., 1, 24, 48, and 72 hours).

Ecological Information

- Ecotoxicity: Do not empty into drains.[\[2\]](#) Specific ecotoxicity data is not readily available.
- Persistence and Degradability: No information available.[\[2\]](#)
- Bioaccumulative Potential: No information available.[\[2\]](#)
- Mobility in Soil: No information available.[\[2\]](#)

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, national, and international regulations.[\[1\]](#)

This guide is intended to provide comprehensive safety and handling information for **3-Methyldiphenylamine**. It is imperative that all users of this chemical familiarize themselves with this information and adhere to all recommended safety procedures. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before use.

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